

# Safeguarding Your Research: A Comprehensive Guide to Handling Tetrapropylammonium Iodide

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## Compound of Interest

Compound Name: Tetrapropylammonium iodide

Cat. No.: B146149

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For researchers and scientists in the fast-paced world of drug development, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Tetrapropylammonium iodide**, offering procedural, step-by-step guidance to foster a secure research environment.

## Essential Safety Information

**Tetrapropylammonium iodide** is a quaternary ammonium salt that requires careful handling due to its potential health hazards. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[1][2]</sup>

Hazard Identification and Classification:

Hazard Class	GHS Category	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation <sup>[1]</sup>
Serious Eye Damage/Eye Irritation	Category 2A	Warning	H319: Causes serious eye irritation <sup>[1]</sup>
Specific Target Organ Toxicity (Single Exposure)	Category 3	Warning	H335: May cause respiratory irritation

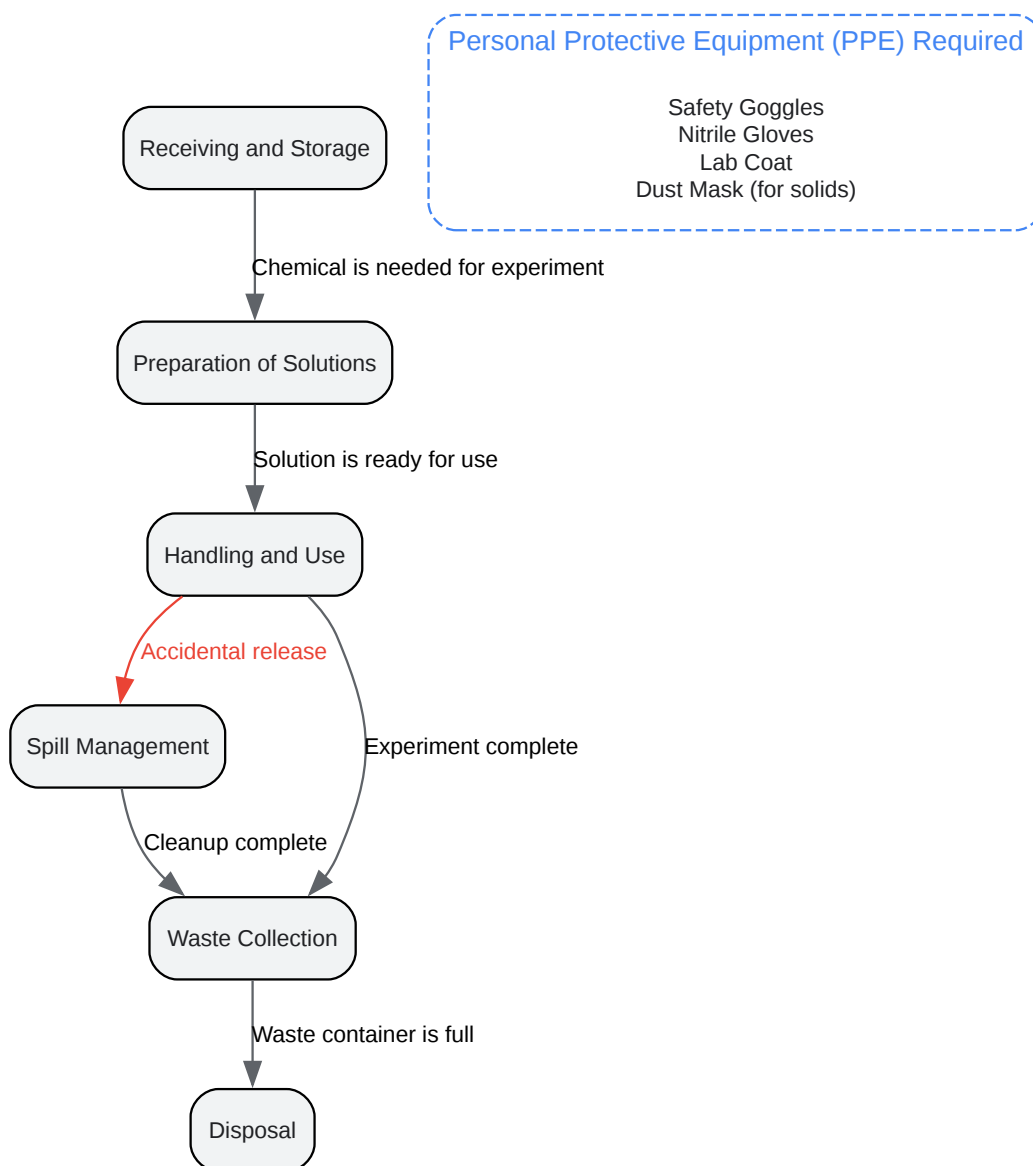
## Physicochemical and Toxicological Data:

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>28</sub> IN[3][4]
Molecular Weight	313.26 g/mol [3]
Appearance	White to light yellow crystalline solid[1][4]
Melting Point	280-285 °C (decomposes)[3]
Solubility	Soluble in water and alcohols[4]
Acute Toxicity (Intravenous, Mouse)	LD50: 5.6 mg/kg[3]

## Operational Plan: From Receipt to Disposal

A systematic approach to handling **Tetrapropylammonium iodide** is crucial for minimizing risks. The following workflow outlines the key stages of its lifecycle in a laboratory setting.

## Handling Workflow for Tetrapropylammonium Iodide

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## References

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- 3. Tetra-n-propyl-ammonium iodide | CAS#:631-40-3 | Chemsrce [chemsrc.com]
- 4. CAS 631-40-3: Tetrapropylammonium iodide | CymitQuimica [cymitquimica.com]
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